

Personal protective equipment for handling Pretomanid-d4

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Compound of Interest

Compound Name: Pretomanid-d4

Cat. No.: B15143092

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Essential Safety and Handling of Pretomanid-d4

For researchers, scientists, and drug development professionals, the proper handling of potent compounds like **Pretomanid-d4** is paramount to ensure laboratory safety and maintain experimental integrity. This guide provides essential, immediate safety and logistical information, including operational and disposal plans for **Pretomanid-d4**.

Compound Information:

Identifier	Value
Compound Name	Pretomanid-d4
Synonyms	(S)-PA-824-d4
CAS Number	1346617-34-2[1][2]
Molecular Formula	C ₁₄ H ₈ D ₄ F ₃ N ₃ O ₅ [1]
Molecular Weight	363.28 g/mol [1]

Hazard Identification and Personal Protective Equipment (PPE)

Pretomanid, the non-deuterated parent compound, is classified with specific hazards. Given the structural similarity, **Pretomanid-d4** should be handled with the same precautions.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3]
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation[3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation (Respiratory tract irritation)[3]

Recommended Personal Protective Equipment (PPE):

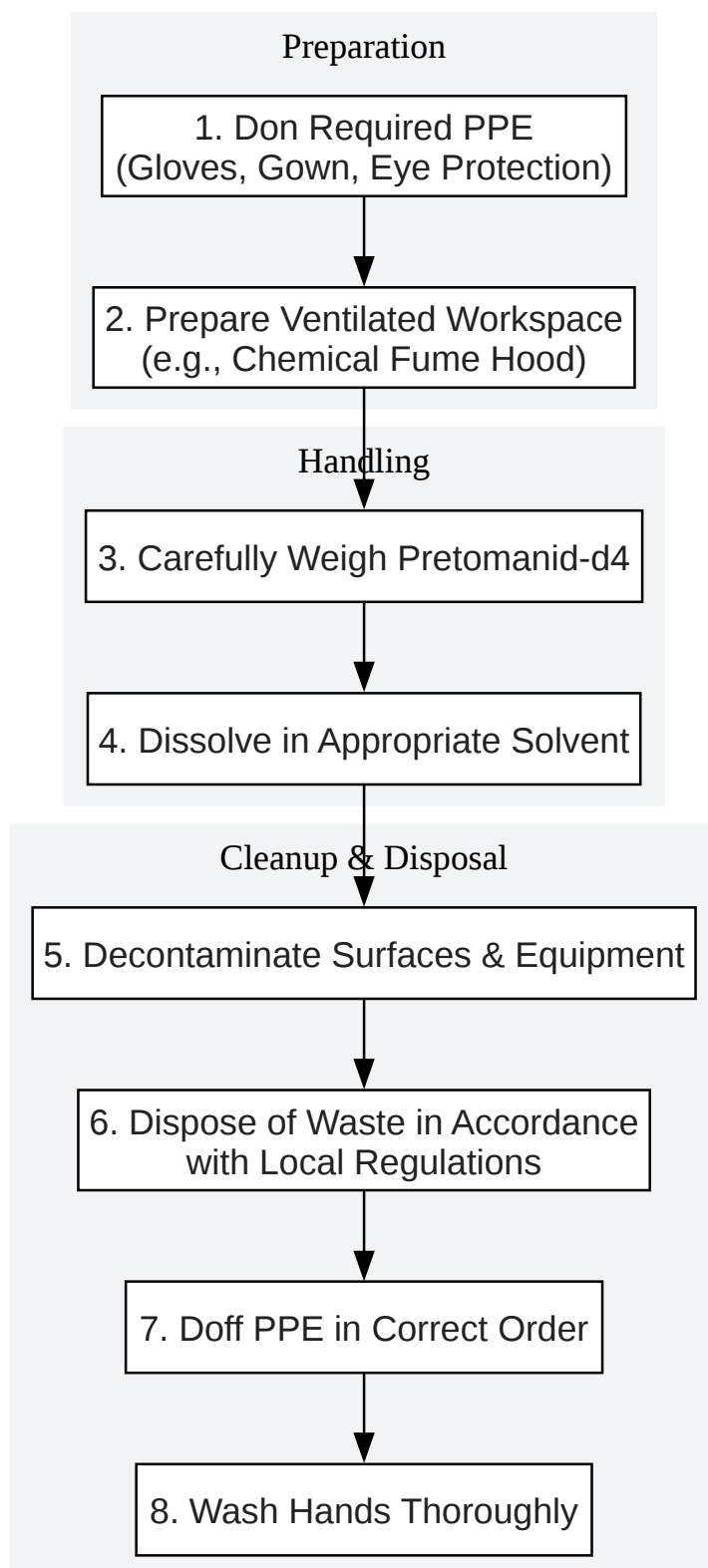
To mitigate the risks associated with handling **Pretomanid-d4**, the following personal protective equipment is mandatory.

Protection Type	Specific Recommendations
Hand Protection	Wear protective gloves (e.g., nitrile, latex). Disposable gloves should never be reused and must be discarded with infectious laboratory waste.[4]
Eye/Face Protection	Use safety glasses with side-shields or goggles. A face shield may be required for full facial protection against splashes.[3][5]
Skin and Body Protection	Wear a protective laboratory gown. Gowns should be changed at least weekly or immediately after contamination and should not be worn outside the lab.[3][4]
Respiratory Protection	For operations that may generate dust or aerosols, use a NIOSH-approved N95 or FFP2 respirator.[4] Ensure proper fit and training for respirator use.[4]

Operational and Handling Protocol

Adherence to a strict operational protocol is crucial when working with **Pretomanid-d4** to minimize exposure and prevent contamination.

Workflow for Handling **Pretomanid-d4**:



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A stepwise workflow for the safe handling of **Pretomanid-d4**.

Key Handling Precautions:

- Avoid contact with skin and eyes.[3]
- Avoid inhalation of dust or aerosols.[3]
- Use only in a well-ventilated area, such as a chemical fume hood.[3]
- Wash hands thoroughly after handling.[3]
- Keep the container tightly closed when not in use.[3]

Emergency Procedures

In the event of an exposure, immediate and appropriate action is critical.

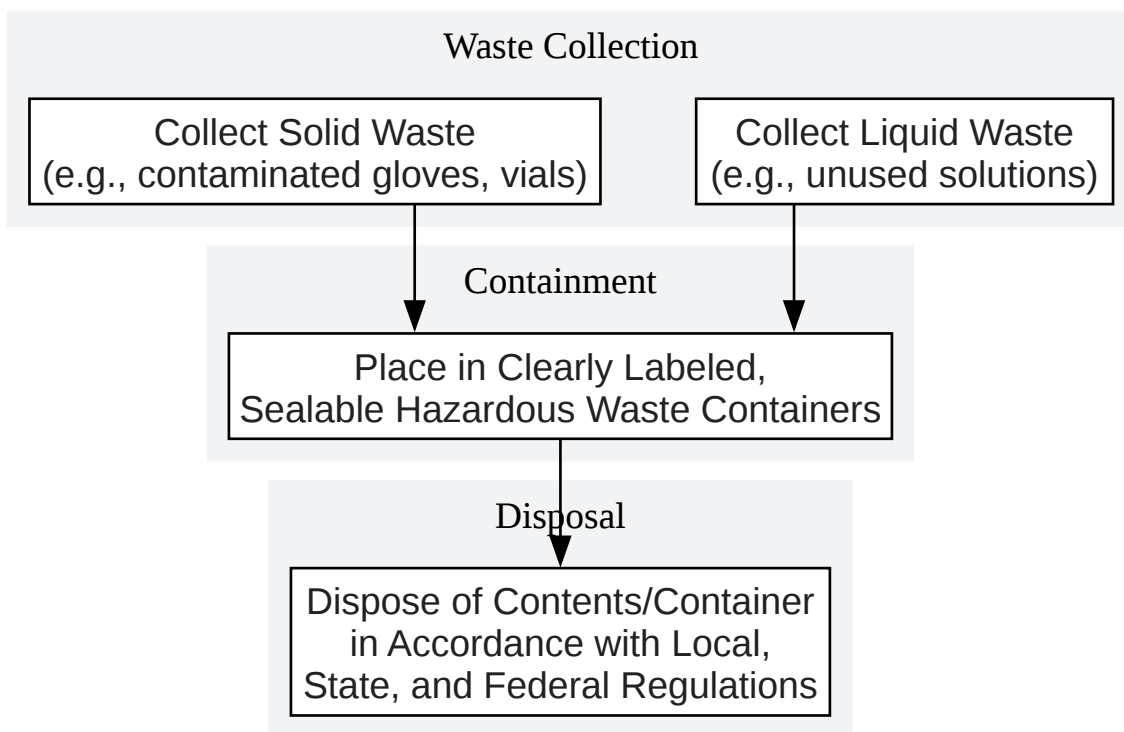
First Aid Measures:

Exposure Route	Immediate Action
If on Skin	Wash with plenty of soap and water. Remove contaminated clothing and wash before reuse. [3]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3]
If Inhaled	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[3]
If Swallowed	Rinse mouth. Do NOT induce vomiting. Call a physician.[3]

Disposal Plan

Proper disposal of **Pretomanid-d4** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Disposal Workflow:



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A streamlined process for the proper disposal of **Pretomanid-d4** waste.

Key Disposal Considerations:

- Dispose of contents and container in accordance with all local, regional, national, and international regulations.[3]
- Do not allow the product to enter drains or watercourses.[3]
- Contaminated materials should be treated as hazardous waste.

By adhering to these safety guidelines and operational procedures, laboratory personnel can handle **Pretomanid-d4** with a high degree of safety, minimizing risks to themselves and the surrounding environment.

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